

6-Cyano-1-tetralone molecular weight and formula

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Compound of Interest

Compound Name: 6-Cyano-1-tetralone

Cat. No.: B152273

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Physicochemical Data

The foundational quantitative data for **6-Cyano-1-tetralone** is summarized below, providing a clear reference for experimental and developmental applications.

Identifier	Value
Molecular Formula	C ₁₁ H ₉ NO ^[1]
Molecular Weight	171.19 g/mol ^[1]
Alternate Molecular Weight	171.2 g/mol ^{[2][3]}
CAS Number	90401-84-6 ^[1]

6-Cyano-1-tetralone serves as a reactant in the synthesis of imidazolylmethylenetetrahydronaphthalene derivatives, which are investigated as aldosterone synthase inhibitors^[4].

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References

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